A Comparative Guide to Certified Reference Materials for Dinitroglycerin Metabolites

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Compound of Interest

Compound Name:	*1,3-Dinitroglycerin-d5*
Cat. No.:	*B12387570*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of commercially available Certified Reference Materials (CRMs) for the primary metabolites of dinitroglycerin: 1,2-dinitroglycerin and 1,3-dinitroglycerin. The selection of high-quality, reliable CRMs is critical for the accurate quantification and validation of analytical methods in pharmaceutical research, clinical toxicology, and drug development. This document outlines the key characteristics of available CRMs, details a representative analytical methodology, and illustrates the metabolic pathway of nitroglycerin.

Comparison of Certified Reference Materials

The following tables summarize the specifications of dinitroglycerin metabolite CRMs available from prominent suppliers. While direct, side-by-side experimental comparisons of performance are not publicly available from the manufacturers, this guide presents the product information as provided by each supplier to facilitate an informed selection based on your specific analytical needs.

1,2-Dinitroglycerin Certified Reference Materials

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Supplier	Product Number	Concentration	Solvent	Format	Storage
Cerilliant (Merck)	D-010-1ML[1]	1.0 mg/mL	Acetonitrile	1 mL ampule	-20°C[1]
Cerilliant (Merck)	D-002-1ML[2][3]	100 µg/mL	Acetonitrile	1 mL ampule	Freeze[3]
USP	1213148[2][4]	Not specified	Not specified	2 ampules x 1 mL	Not specified
AccuStandard	Not available	Not available	Not available	Not available	Not available

1,3-Dinitroglycerin Certified Reference Materials

Supplier	Product Number	Concentration	Solvent	Format	Storage
Cerilliant (Merck)	D-011-1ML[5][6]	1.0 mg/mL	Acetonitrile	1 mL ampule	Freeze[6]
Cerilliant (Merck)	D-003-1ML	100 µg/mL	Acetonitrile	1 mL ampule	Not specified
USP	1213159[7]	Not specified	Not specified	2 ampules x 1 mL	Not specified
AccuStandard	M-8330-ADD-34[8]	100 µg/mL	Methanol:Acetonitrile (50:50)	1 mL	Freeze (<-10 °C)[8]

Documentation and Certification

The level and type of documentation provided with a CRM are crucial indicators of its quality and traceability.

- Cerilliant (Merck): Cerilliant provides a comprehensive Certificate of Analysis (CoA) for its CRMs.[9][10] This document typically includes the certified concentration with its uncertainty,

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traceability to NIST standards, and details of the analytical methods used for characterization.[10] The CoAs often feature spectral data and information on the homogeneity and stability of the material.[9] Cerilliant is accredited to ISO 17034 and ISO/IEC 17025, ensuring a high level of quality management.[10]

- USP (United States Pharmacopeia): USP provides a "USP Certificate" with its reference standards.[11] This document confirms that the material is suitable for use in official USP-NF monograph tests and assays.[12] However, USP generally does not provide a detailed Certificate of Analysis with specific characterization data in the same way that CRM producers accredited to ISO standards do.[11][12] The intended use is for qualitative and quantitative purposes as defined by the specific USP monograph.[12]

- AccuStandard: AccuStandard is a certified reference material producer and provides a Certificate of Analysis with its products. Their 1,3-Dinitroglycerin is classified as a Certified Reference Material.[8]

Metabolic Pathway of Nitroglycerin

Nitroglycerin undergoes metabolism in the body, primarily through the action of the mitochondrial aldehyde dehydrogenase (mtALDH) enzyme, to form its active metabolites, 1,2-dinitroglycerin and 1,3-dinitroglycerin. These metabolites are then further metabolized to mononitrates.

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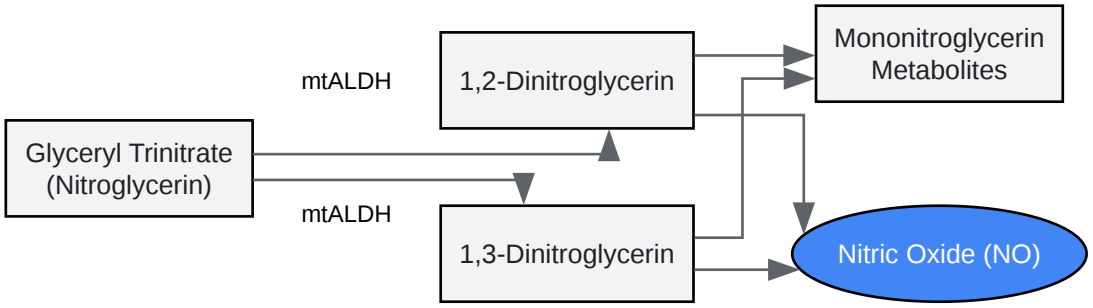

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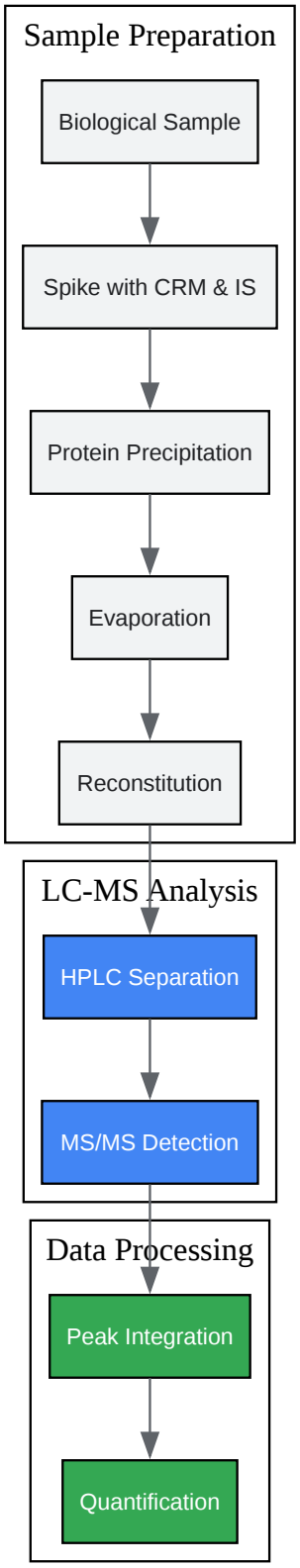

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